

Essential Safety and Operational Guide for Handling (1H-indol-6-yl)methanol

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Compound of Interest

Compound Name: (1H-indol-6-yl)methanol

Cat. No.: B094985

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, use, and disposal of **(1H-indol-6-yl)methanol** (CAS: 1075-26-9).

This document provides crucial safety protocols and logistical information to ensure the safe handling and disposal of **(1H-indol-6-yl)methanol** in a laboratory setting. Adherence to these guidelines is essential for minimizing risks and ensuring a safe research environment.

Hazard Identification and Personal Protective Equipment

(1H-indol-6-yl)methanol is classified with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

The associated GHS pictogram is the GHS07 Exclamation Mark, indicating that the substance is an irritant, skin sensitizer, and may be harmful.[\[1\]](#)[\[3\]](#)[\[4\]](#)

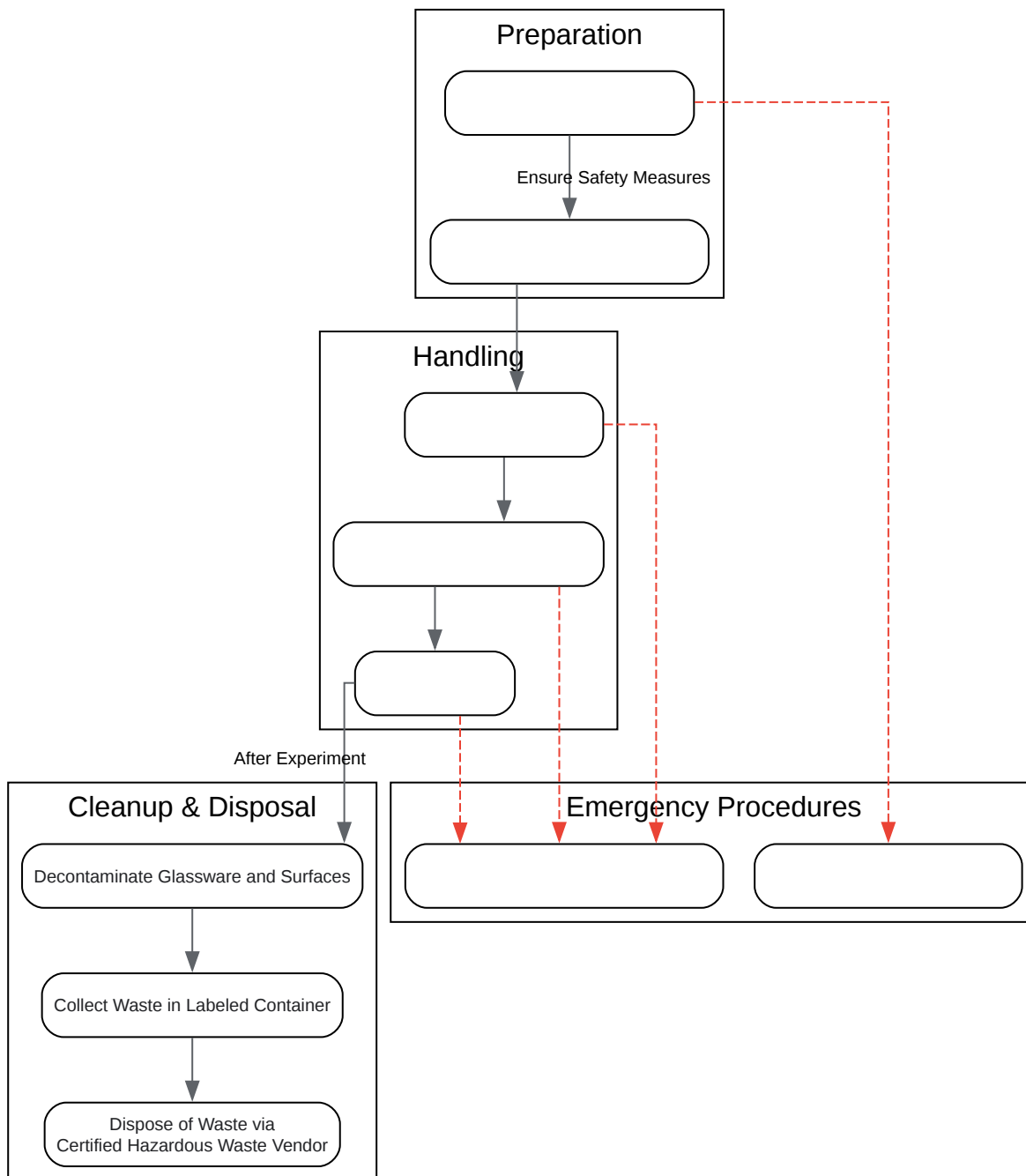
The following table summarizes the recommended personal protective equipment (PPE) for handling this chemical.

Protection Type	Equipment	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	To prevent eye irritation or serious eye damage from splashes or dust.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Lab coat.	To prevent skin irritation upon contact.
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or for handling large quantities, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.	To prevent respiratory tract irritation from dust or vapors.
Hand Hygiene	Wash hands thoroughly after handling.	To prevent accidental ingestion.

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **(1H-indol-6-yl)methanol**.

Safe Handling and Disposal Workflow for (1H-indol-6-yl)methanol

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Safe handling and disposal workflow.

Detailed Methodologies

Handling Protocol:

- **Preparation:** Before handling, ensure you are wearing the appropriate personal protective equipment as detailed in the table above. All work should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.
- **Weighing:** Carefully weigh the solid **(1H-indol-6-yl)methanol** on a tared weigh boat or paper inside the fume hood. Avoid creating dust.
- **Dissolving:** Add the solid to the desired solvent in a suitable flask. Gently swirl or stir to dissolve. If heating is required, use a controlled heating source such as a heating mantle with a stirrer.
- **Transfer:** Use appropriate glassware (e.g., pipettes, graduated cylinders) to transfer the solution.

Disposal Plan:

- **Waste Collection:** All waste materials containing **(1H-indol-6-yl)methanol**, including contaminated consumables (e.g., gloves, weigh boats), should be collected in a clearly labeled, sealed, and compatible hazardous waste container.
- **Waste Segregation:** Do not mix this waste with other incompatible waste streams.
- **Disposal:** The hazardous waste must be disposed of through your institution's environmental health and safety office or a licensed hazardous waste disposal company, in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain or in regular trash.

By following these guidelines, researchers can safely handle **(1H-indol-6-yl)methanol** and contribute to a secure and productive laboratory environment.

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References

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- 2. Full collection of Hazard statements. In force from 17 October 2020 [msds-europe.com]
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